

Introduction: A Key Building Block in Modern Pharmaceuticals

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Compound of Interest

Compound Name: 3-Amino-4-methylpyridin-2-ol

CAS No.: 33252-54-9

Cat. No.: B1592258

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3-Amino-4-methylpyridine, also known as 3-amino-4-picoline, is a pivotal heterocyclic amine that has garnered significant attention in the field of medicinal chemistry. Its structural motif is a cornerstone in the synthesis of a range of pharmacologically active molecules. Most notably, it serves as a key precursor to Nevirapine, a non-nucleoside reverse transcriptase inhibitor (NNRTI) used in the treatment of HIV-1 infection.^[1] The strategic placement of the amino and methyl groups on the pyridine ring imparts unique reactivity, making it an invaluable synthon for drug development professionals.

This guide provides a comprehensive overview of 3-Amino-4-methylpyridine, delving into its chemical identity, synthesis protocols, physicochemical properties, and its critical role in the synthesis of Nevirapine.

Chemical Identity and Structure

The fundamental characteristics of 3-Amino-4-methylpyridine are summarized below.

Identifier	Value
CAS Number	3430-27-1[2]
Molecular Formula	C ₆ H ₈ N ₂ [2]
Molecular Weight	108.14 g/mol [2]
IUPAC Name	4-methylpyridin-3-amine
Synonyms	3-Amino-4-picoline

The structure of 3-Amino-4-methylpyridine, characterized by a pyridine ring substituted with a methyl group at position 4 and an amino group at position 3, is depicted below.

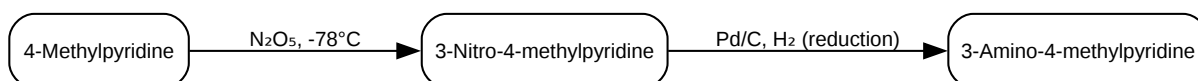
Caption: Chemical structure of 3-Amino-4-methylpyridine.

Synthesis of 3-Amino-4-methylpyridine: A Comparative Analysis of Key Methodologies

The efficient synthesis of 3-Amino-4-methylpyridine is a subject of considerable interest due to its industrial importance. Several synthetic routes have been developed, each with its own set of advantages and challenges.

Synthesis from 4-Methylpyridine

A common laboratory-scale synthesis involves the nitration of 4-methylpyridine followed by reduction.



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Caption: Synthesis of 3-Amino-4-methylpyridine from 4-methylpyridine.

This method, while effective, presents challenges for industrial scale-up due to the harsh reaction conditions and the use of potent nitrating agents.[3]

Ammonolysis of Halogenated Precursors

A more industrially viable approach involves the ammonolysis of 3-halo-4-methylpyridines. For instance, the reaction of 3-bromo-4-methylpyridine with concentrated ammonia in the presence of a copper catalyst provides a high-yield pathway to the desired product.

Experimental Protocol: Ammonolysis of 3-Bromo-4-methylpyridine[3]

- **Reaction Setup:** A high-pressure autoclave is charged with 150g of 3-bromo-4-methylpyridine, 500mL of concentrated ammonia water, and 5g of copper sulfate.
- **Reaction Conditions:** The autoclave is sealed and heated to 180°C for 8 hours.
- **Work-up and Isolation:** After cooling, the reaction mixture is extracted three times with 500mL of dichloromethane. The combined organic layers are concentrated under reduced pressure to yield 3-Amino-4-methylpyridine. This process has a reported yield of 90%.[3]

Synthesis via Boronic Acid Intermediate

A newer approach utilizes a boronic acid derivative of 4-methylpyridine as the starting material. [4] This method offers milder reaction conditions and avoids the use of halogenated precursors.

Experimental Protocol: From 4-Methylpyridine-3-boronic Acid[4][5]

- **Reaction Setup:** A flask equipped with a mechanical stirrer is charged with 27.4g (0.2mol) of 4-methylpyridine-3-boronic acid, 50mL of methanol, 128g (1mol) of 28% aqueous ammonia, and 2.9g (0.02mol) of copper(I) oxide.[4][5]
- **Reaction Conditions:** The mixture is stirred at room temperature for 2 hours. The reaction progress is monitored by Thin Layer Chromatography (TLC).
- **Work-up and Isolation:** The specific details of the work-up and isolation for this method would follow standard organic chemistry procedures for isolating an amine from a reaction mixture, which typically involve extraction and purification.

Physicochemical and Spectroscopic Properties

A thorough understanding of the physicochemical properties of 3-Amino-4-methylpyridine is essential for its handling, storage, and application in synthesis.

Property	Value	Source
Appearance	White to brown crystalline powder	[6]
Melting Point	102-107 °C	[2]
Boiling Point	254 °C	[1]
Solubility	Soluble in Chloroform, Ethyl Acetate, Methanol	[1]
pKa	6.83 ± 0.18 (Predicted)	[1]

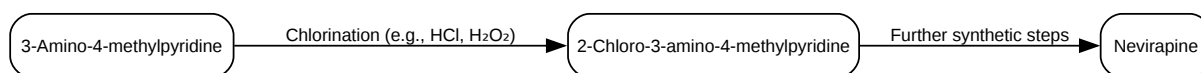
Spectroscopic Data:

While detailed spectra are best consulted from spectral databases, typical spectroscopic features include:

- ¹H NMR: Signals corresponding to the aromatic protons on the pyridine ring, the methyl protons, and the amine protons.
- ¹³C NMR: Resonances for the six carbon atoms of the substituted pyridine ring.
- IR Spectroscopy: Characteristic peaks for N-H stretching of the primary amine, C-H stretching of the aromatic and methyl groups, and C=N and C=C stretching of the pyridine ring.

The Pivotal Role in the Synthesis of Nevirapine

The primary industrial application of 3-Amino-4-methylpyridine is as a key intermediate in the synthesis of Nevirapine.[1] The synthesis involves the chlorination of 3-Amino-4-methylpyridine to form 2-chloro-3-amino-4-methylpyridine, which is a crucial step in the construction of the final drug molecule.[1]



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Caption: Role of 3-Amino-4-methylpyridine in Nevirapine synthesis.

The selective chlorination at the 2-position of the pyridine ring is a critical transformation that enables the subsequent cyclization reactions to form the diazepine ring system of Nevirapine.

Safety, Handling, and Storage

As with any chemical intermediate, proper safety precautions must be observed when handling 3-Amino-4-methylpyridine.

- Hazard Statements: Harmful if swallowed, causes skin irritation, and may cause respiratory irritation.[7]
- Precautionary Statements: Avoid breathing dust, wash hands thoroughly after handling, and use in a well-ventilated area.[6]
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[8]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container. The compound is hygroscopic and should be stored under an inert atmosphere.

Conclusion

3-Amino-4-methylpyridine stands out as a vital molecule in the landscape of pharmaceutical synthesis. Its well-defined synthetic pathways and versatile reactivity have established it as an indispensable building block, particularly in the production of anti-retroviral drugs. For researchers and professionals in drug development, a comprehensive understanding of this compound's chemistry is not just beneficial but essential for the innovation of new therapeutic agents. The continued exploration of its synthetic methodologies and applications will undoubtedly pave the way for future advancements in medicinal chemistry.

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